

natural sources of 4,5-Di-O-caffeoylquinic acid methyl ester

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Compound of Interest

Compound Name: 4,5-Di-O-caffeoylquinic acid
methyl ester

Cat. No.: B161347

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An In-depth Technical Guide to the Natural Sources of **4,5-Di-O-caffeoylquinic acid methyl ester**

Introduction

4,5-Di-O-caffeoylquinic acid methyl ester is a phenylpropanoid compound belonging to the group of cyclic alcohols and their derivatives. As a natural product, it has garnered significant interest within the scientific community due to its diverse biological activities, including potent antioxidant and antiviral properties. Notably, it has demonstrated strong free radical-scavenging abilities and in vitro activity against the respiratory syncytial virus (RSV). This technical guide provides a comprehensive overview of the natural sources of **4,5-Di-O-caffeoylquinic acid methyl ester**, methodologies for its isolation and characterization, and its known biological activities, tailored for researchers, scientists, and drug development professionals.

Natural Sources of 4,5-Di-O-caffeoylquinic acid methyl ester

4,5-Di-O-caffeoylquinic acid methyl ester has been identified in a variety of plant species, predominantly within the Asteraceae family. The compound's presence has also been noted in other plant families. A summary of its natural sources is presented in Table 1.

Family	Genus	Species	Plant Part	Reference
Asteraceae	Artemisia	Artemisia capillaris	Leaves and Stems	
Asteraceae	Artemisia	Artemisia annua	Leaves	
Asteraceae	Aster	Aster glehni	Not specified	
Asteraceae	Baccharis	Baccharis sphenophylla	Leaves	
Asteraceae	Echinops	Echinops ritro	Not specified	
Asteraceae	Erigeron	Erigeron breviscapus	Not specified	
Asteraceae	Smallanthus	Smallanthus sonchifolius	Not specified	
Asteraceae	Xanthium	Xanthium strumarium	Not specified	
Caprifoliaceae	Lonicera	Lonicera japonica	Flowerbud	
Convolvulaceae	Ipomoea	Ipomoea batatas	Not specified	
Apiaceae	Spuriopimpinella	Spuriopimpinella brachycarpa	Not specified	
Apiaceae	Spuriopimpinella	Spuriopimpinella calycina	Not specified	

Quantitative Data

Currently, there is limited publicly available quantitative data on the specific concentration of **4,5-Di-O-caffeoylquinic acid methyl ester** in its various natural sources. Research has primarily focused on the isolation and identification of the compound, as well as its biological activities. Further studies are required to quantify the yield of this compound from different plant materials to aid in the selection of optimal sources for large-scale extraction.

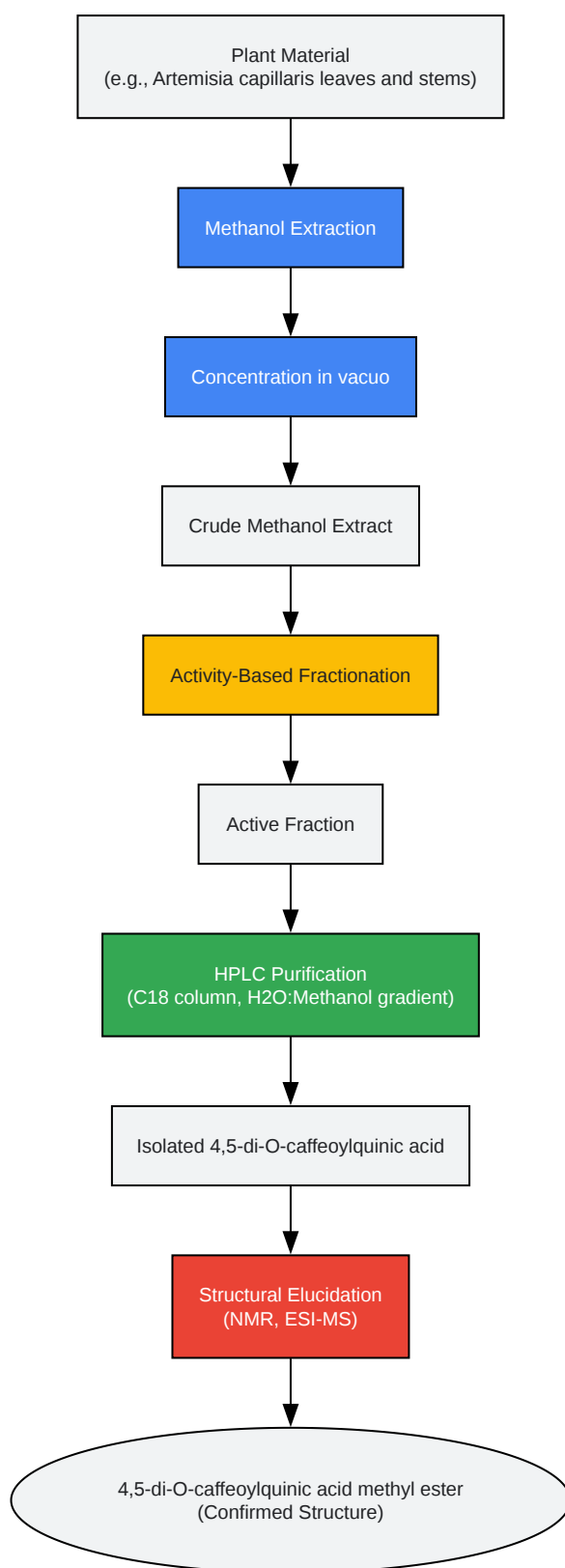
Experimental Protocols

The isolation and purification of **4,5-Di-O-caffeoylquinic acid methyl ester** from plant sources typically involve a multi-step process encompassing extraction, fractionation, and chromatography.

Extraction and Isolation from *Artemisia capillaris*

A representative protocol for the isolation of dicaffeoylquinic acids from *Artemisia capillaris* is as follows:

- **Extraction:** The dried leaves and stems of *Artemisia capillaris* are subjected to extraction with methanol.
- **Fractionation:** The crude methanol extract is then fractionated using activity-based fractionation techniques to isolate the compound of interest.
- **Purification:** High-Performance Liquid Chromatography (HPLC) is employed for the final purification of 4,5-O-dicaffeoylquinic acid. A linear gradient solvent system of water and methanol is used. The mobile phase is delivered at a specific flow rate, and the eluate is monitored at 280 nm.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods such as ¹H-NMR and ESI-MS.



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Caption: Workflow for the extraction and isolation of 4,5-di-O-caffeoylquinic acid.

Biological Activities and Signaling Pathways

4,5-Di-O-caffeoylquinic acid methyl ester exhibits a range of biological activities, with its antioxidant and antiviral properties being the most prominent.

Antioxidant Activity

This compound is a potent antioxidant with significant free radical-scavenging capabilities. Its antioxidant effect is attributed to the presence of caffeoyl groups, which can donate hydrogen atoms to neutralize free radicals, thereby preventing oxidative damage to cells.

Antiviral Activity

4,5-Di-O-caffeoylquinic acid methyl ester has shown high efficiency and low toxicity in inhibiting the respiratory syncytial virus (RSV) in vitro. The methyl esterification of the quinic acid and the number of caffeoyl groups in the molecule are believed to be important for its antiviral activity.

Anti-inflammatory and Hepatoprotective Effects

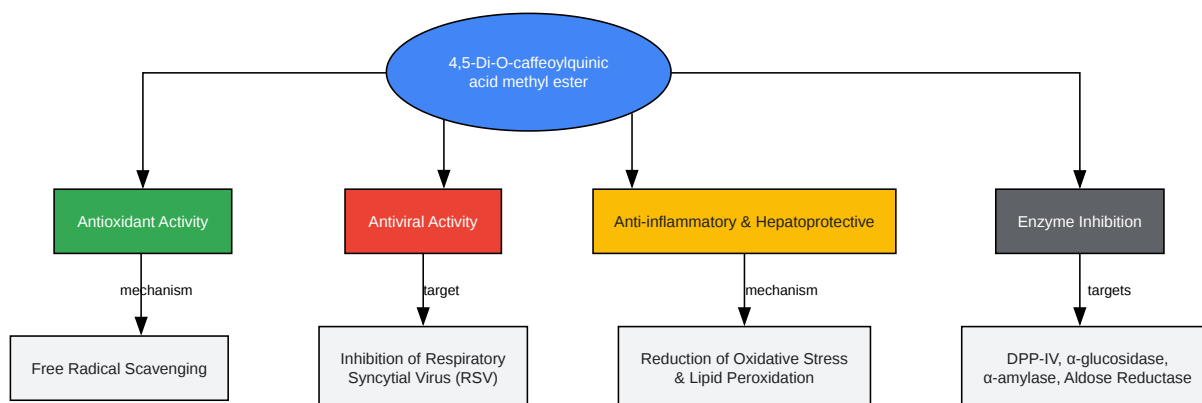
Some dicaffeoylquinic acids have demonstrated anti-inflammatory and hepatoprotective properties. For instance, they have been shown to protect against diclofenac-induced lipid peroxidation and oxidative stress in rat microsomes and hepatocytes.

Enzyme Inhibition

Dicaffeoylquinic acids have been found to inhibit several enzymes. For example, they can inhibit dipeptidyl peptidase-IV (DPP-IV), α -glucosidase, and α -amylase, suggesting potential applications in the management of diabetes. They also exhibit inhibitory activity against aldose reductase, which is implicated in diabetic complications.

Signaling Pathway

While the precise signaling pathways modulated by **4,5-Di-O-caffeoylquinic acid methyl ester** are still under investigation, its antioxidant activity suggests a potential interaction with pathways related to oxidative stress, such as the Nrf2-Keap1 pathway. The Nrf2 pathway is a key regulator of the cellular antioxidant response.



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Caption: Biological activities of **4,5-Di-O-caffeoylquinic acid methyl ester**.

Conclusion

4,5-Di-O-caffeoylquinic acid methyl ester is a promising natural compound with significant therapeutic potential, particularly as an antioxidant and antiviral agent. It is found in a variety of plants, with the Asteraceae family being a prominent source. While detailed quantitative data on its abundance in these sources is still emerging, established protocols for its extraction and isolation pave the way for further research. Future studies should focus on quantifying the compound in different natural sources to identify high-yielding species, and further elucidating the molecular mechanisms and signaling pathways underlying its diverse biological activities. This will be crucial for its potential development into novel pharmaceuticals and nutraceuticals.

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